

# An In-depth Technical Guide to the Molecular Structure of Ammonium Ferrioxalate

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## Compound of Interest

Compound Name: *Ferric ammonium oxalate*

Cat. No.: *B1630458*

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## Introduction

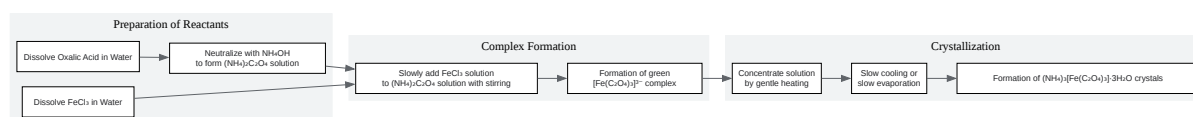
Ammonium ferrioxalate, systematically named ammonium tris(oxalato)ferrate(III), is a coordination complex with the chemical formula  $(\text{NH}_4)_3[\text{Fe}(\text{C}_2\text{O}_4)_3]$ . It is most commonly found in its trihydrated form,  $(\text{NH}_4)_3[\text{Fe}(\text{C}_2\text{O}_4)_3] \cdot 3\text{H}_2\text{O}$ . This green crystalline solid is notable for its light sensitivity, a property leveraged in photography and blueprinting. For researchers in materials science and drug development, its significance lies in its role as a precursor to iron oxides and various coordination polymers. A thorough understanding of its molecular structure is paramount for harnessing its properties in these advanced applications.

This technical guide provides a comprehensive overview of the molecular structure of ammonium ferrioxalate, detailing its coordination chemistry, crystallographic data, and spectroscopic characteristics. It also includes a detailed experimental protocol for its synthesis and crystallization, essential for researchers seeking to work with this compound.

## Molecular Structure and Coordination

The core of ammonium ferrioxalate's structure is the tris(oxalato)ferrate(III) anion,  $[\text{Fe}(\text{C}_2\text{O}_4)_3]^{3-}$ . In this complex, a central iron(III) ion is coordinated to three bidentate oxalate ligands. Each oxalate ligand binds to the iron atom through two oxygen atoms, resulting in a coordination number of six for the iron center. The resulting geometry is a distorted octahedron.

This anionic complex is charge-balanced by three ammonium cations,  $(\text{NH}_4)^+$ . In the hydrated form, three molecules of water are also incorporated into the crystal lattice.



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